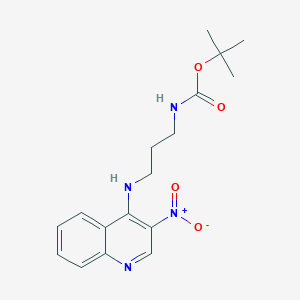

Tert-butyl 3-[(3-nitroquinolin-4-yl)amino]propylcarbamate

• Molecular Formula: C17H22N4O4
• Molecular Weight: 346.4 g/mol
• IUPAC Name: tert-butyl N-[3-[(3-nitroquinolin-4-yl)amino]propyl]carbamate
• InChI: InChI=1S/C17H22N4O4/c1-17(2,3)25-16(22)19-10-6-9-18-15-12-7-4-5-8-13(12)20-11-14(15)21(23)24/h4-5,7-8,11H,6,9-10H2,1-3H3,(H,18,20)(H,19,22)
• InChI Key: RFESLSWAOOVMOW-UHFFFAOYSA-N
• Canonical SMILES: CC(C)(C)OC(=O)NCCCNC1=C(C=NC2=CC=CC=C21)[N+](=O)[O-]

Description

Tert-butyl 3-[(3-nitroquinolin-4-yl)amino]propylcarbamate is a useful research compound. Its molecular formula is C17H22N4O4 and its molecular weight is 346.4 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

To a stirred solution of 3-nitroquinolin-4-ol (8.15 g) in DCM (100 mL) was added DMF (3.33 mL) and thionyl chloride (3.47 mL) and the reaction mixture was refluxed for 2.5 h when all solids dissolved. The solution was cooled to 0° C. and a solution of (3-aminopropyl)-carbamic acid tert-butyl ester (8.3 g) and Et3N (6.5 mL) in DCM (20 mL) was added dropwise. The reaction mixture was stirred overnight then poured into saturated sodium bicarbonate solution and the product extracted using DCM. The combined organic layer were washed with brine, water, dried, filtered and the solvents evaporated. The residue was trituated with diethylether to leave the subtitle compound (13 g).
